

Tetrahexylammonium chloride molecular weight and formula

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Compound of Interest

Compound Name: Tetrahexylammonium chloride

Cat. No.: B1213433

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In-Depth Technical Guide: Tetrahexylammonium Chloride

This guide provides core technical data on **Tetrahexylammonium Chloride**, a quaternary ammonium salt. It is intended for researchers, scientists, and professionals in drug development who require precise chemical and physical properties for their work.

Core Chemical Properties

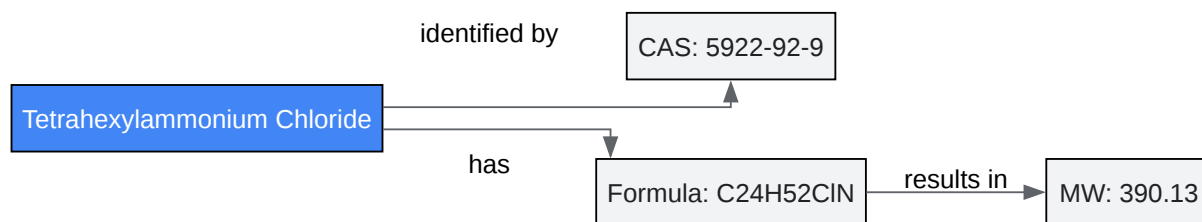
Tetrahexylammonium chloride is a cationic surfactant utilized in various applications, including organic synthesis and as a phase transfer catalyst.^[1] Its structure consists of a central nitrogen atom bonded to four hexyl chains.^[1]

Below is a summary of its key quantitative data:

| Property | Value | Source |
|-------------------|--------------------------|-----------|
| Molecular Formula | C24H52ClN | [2][3][4] |
| [CH3(CH2)5]4N(Cl) | | |
| Molecular Weight | 390.1 g/mol | [2] |
| 390.13 g/mol | [3][4][5] | |
| CAS Number | 5922-92-9 | [2][3][5] |
| Appearance | White crystalline powder | [5] |
| Melting Point | 111-113 °C | [4][5][6] |
| EC Number | 227-653-6 | [4][5] |

Logical Relationship of Chemical Identifiers

The following diagram illustrates the relationship between the common identifiers for **Tetrahexylammonium Chloride**.



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Relationship between chemical identifiers.

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References

- 1. CAS 5922-92-9: Tetrahexylammonium chloride | CymitQuimica [cymitquimica.com]
- 2. Tetrahexylammonium chloride | C₂₄H₅₂ClN | CID 80021 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. TETRAHEXYLAMMONIUM CHLORIDE One Chongqing Chemdad Co. , Ltd [chemdad.com]
- 5. lookchem.com [lookchem.com]
- 6. TETRAHEXYLAMMONIUM CHLORIDE | 5922-92-9 [chemicalbook.com]
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